

The Hygroscopic Nature of Glycerol in Buffers: An In-depth Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Glycerol

Cat. No.: B138674

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide explores the multifaceted role of **glycerol** in buffer solutions, focusing on its hygroscopic properties and the consequential impact on critical solution parameters. Understanding these characteristics is paramount for researchers and professionals in drug development to optimize experimental conditions, enhance protein stability, and ensure the efficacy of formulations.

The Core Principle: Glycerol's Hygroscopicity

Glycerol ($C_3H_8O_3$) is a simple polyol compound characterized by three hydroxyl (-OH) groups. [1] These hydroxyl groups readily form hydrogen bonds with water molecules, making **glycerol** highly miscible with water and imparting its significant hygroscopic nature.[1] This ability to attract and retain water is a cornerstone of its utility in a vast array of scientific applications. In buffer solutions, this hygroscopicity directly influences several key physicochemical properties, including water activity, viscosity, and freezing point.

Impact on Key Buffer Properties: Quantitative Data

The addition of **glycerol** to aqueous buffers systematically alters their physical properties. The following tables summarize the quantitative impact of **glycerol** concentration on water activity, viscosity, and freezing point.

Table 1: Water Activity of Aqueous **Glycerol** Solutions at 25°C

Glycerol (% v/v)	Water Activity (aW)
5	~0.99
10	~0.98
20	~0.95
30	~0.92
40	~0.88
50	~0.83
60	~0.77
70	~0.68
80	~0.57
90	~0.42
100	0.05

Data compiled from multiple sources.[\[2\]](#)[\[3\]](#)

Table 2: Dynamic Viscosity of Aqueous **Glycerol** Solutions at 20°C

Glycerol (% w/w)	Viscosity (mPa·s or cP)
0	1.002
10	1.307
20	1.792
30	2.62
40	4.10
50	6.86
60	13.2
70	30.2
80	95.4
90	498
100	1412

Data adapted from publicly available tables.[\[4\]](#)

Table 3: Freezing Point of Aqueous **Glycerol** Solutions

Glycerol (% w/w)	Freezing Point (°C)
10	-1.6
20	-4.8
30	-9.5
40	-15.5
50	-22.0
60	-33.6
70	-37.8
80	-19.2
90	-1.6
100	17.0

Data obtained from Lange's Handbook of Chemistry.[5]

Influence on pH and Ionic Strength

The addition of **glycerol**, a non-ionic polyol, to a buffer solution generally has a minimal effect on its pH.[6] However, at very high concentrations, it can slightly alter the pKa of the buffering agent due to changes in the solvent polarity and hydration sphere of the buffer ions.[6] It is crucial to verify the pH of the final buffer solution after the addition of **glycerol**, especially for pH-sensitive applications.

Glycerol itself does not contribute to the ionic strength of a buffer as it is a non-ionic molecule.[7] The ionic strength will be determined by the concentration of the buffer salts and any other ionic species present. However, the increased viscosity caused by **glycerol** can affect the mobility of ions, which may have implications for certain electrochemical measurements or electrophoretic applications.[8][9]

Experimental Protocols

Measurement of Water Activity using a Dew Point Hygrometer

Objective: To accurately determine the water activity (aW) of a **glycerol**-containing buffer.

Principle: This method relies on the principle that the water activity of a sample is equal to the equilibrium relative humidity (ERH) of the air in a sealed chamber containing the sample.^[10] A chilled mirror dew point sensor measures the temperature at which dew forms, which is directly related to the water vapor pressure and thus the ERH.^[11]

Methodology:

- Instrument Calibration and Verification:
 - Ensure the dew point hygrometer is calibrated according to the manufacturer's instructions.
 - Before measuring the sample, verify the instrument's performance using a standard salt solution with a known water activity.
- Sample Preparation:
 - Place a sufficient amount of the **glycerol**-containing buffer into a clean, dry sample cup. Ensure the bottom of the cup is completely covered.
 - Seal the sample cup and allow it to equilibrate to the instrument's temperature.
- Measurement:
 - Place the sealed sample cup into the measurement chamber of the dew point hygrometer.
 - Initiate the measurement cycle. The instrument will automatically cool a small mirror until dew forms.
 - An optical sensor detects the precise temperature at which condensation occurs (the dew point).^[11]

- The instrument's internal software calculates the water activity based on the dew point and the sample temperature.
- Data Recording:
 - Record the water activity reading, typically displayed to three decimal places.
 - For high accuracy, perform measurements in triplicate and report the average value.

Measurement of Viscosity using a Rotational Viscometer

Objective: To determine the dynamic viscosity of a **glycerol**-containing buffer.

Principle: A rotational viscometer measures the torque required to rotate a spindle immersed in the fluid at a constant speed.^[12] The resistance to this rotation is proportional to the fluid's viscosity.

Methodology:

- Instrument Setup and Spindle Selection:
 - Select the appropriate viscometer model and spindle based on the expected viscosity of the sample. For high-viscosity **glycerol** solutions, a viscometer with a higher torque range may be necessary.^[13]
 - Attach the selected spindle to the viscometer.
- Sample Preparation:
 - Place a defined volume of the **glycerol**-containing buffer into a suitable container (e.g., a beaker or the instrument's sample cup).
 - Ensure the sample is free of air bubbles.
 - Allow the sample to reach the desired measurement temperature by using a temperature-controlled water bath.
- Measurement:

- Immerse the spindle into the sample up to the designated immersion mark.
- Set the desired rotational speed (RPM). For non-Newtonian fluids, it may be necessary to measure viscosity at multiple shear rates.
- Start the motor and allow the reading to stabilize.
- Data Recording and Calculation:
 - Record the torque reading and the rotational speed.
 - The instrument will typically display the viscosity directly in centipoise (cP) or milliPascal-seconds (mPa·s). If not, calculate the viscosity using the instrument's calibration constants for the specific spindle and speed used.

Cryopreservation of a Mammalian Cell Line

Objective: To cryopreserve a mammalian cell line for long-term storage using a **glycerol**-containing freezing medium.

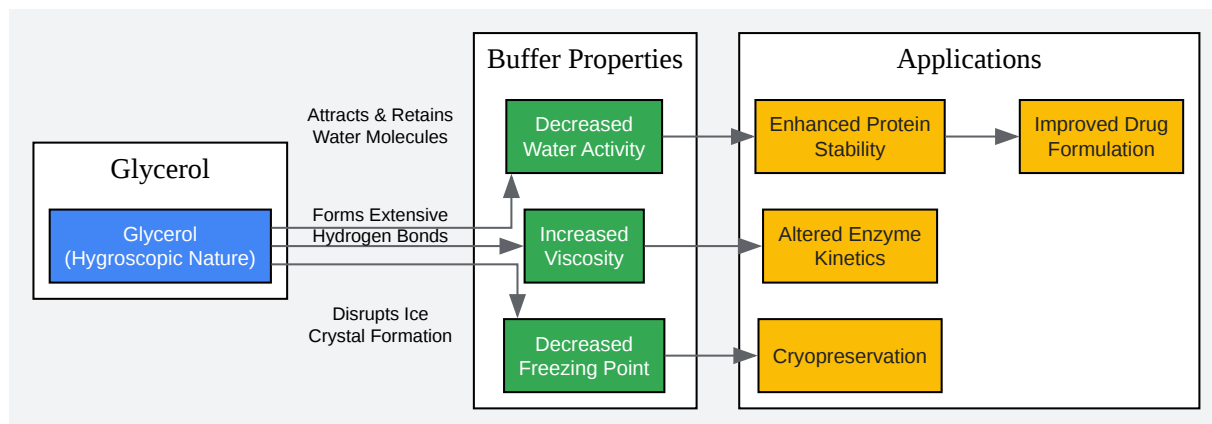
Principle: Slow, controlled-rate freezing in the presence of a cryoprotectant like **glycerol** minimizes the formation of damaging intracellular ice crystals and reduces osmotic stress on the cells.^{[14][15]}

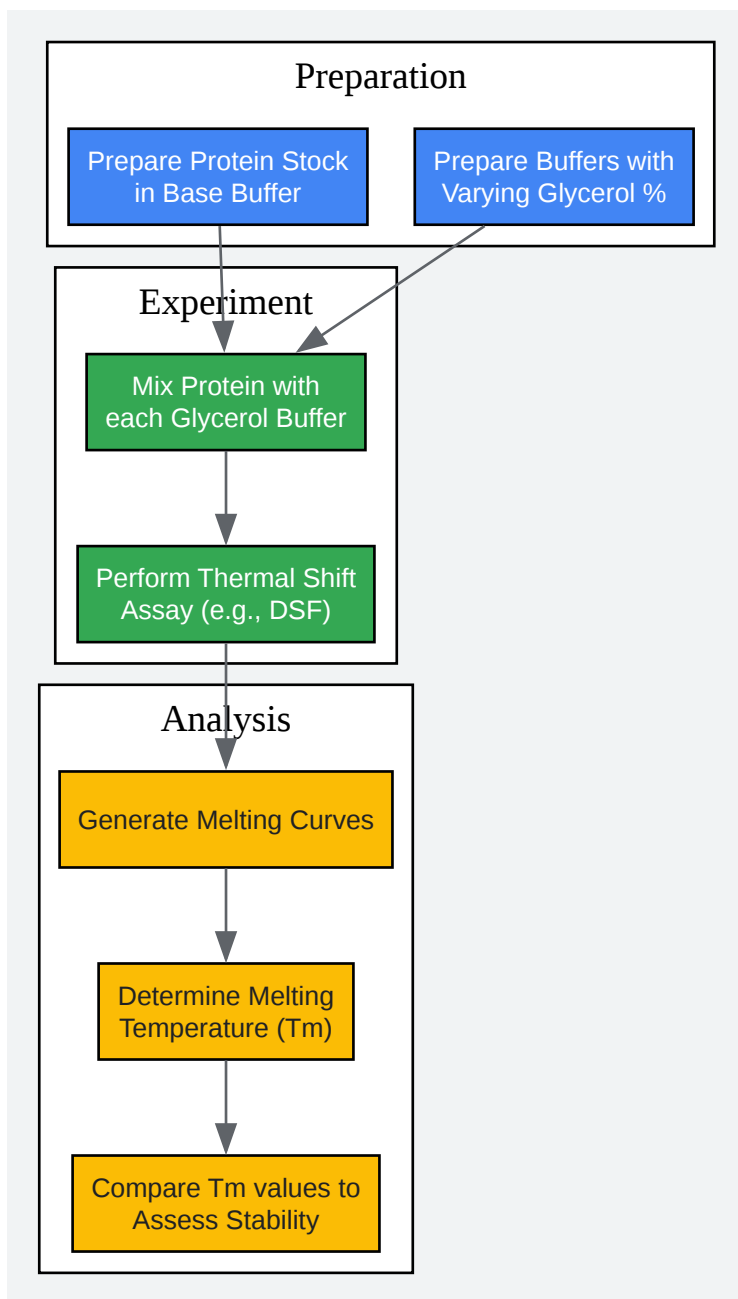
Methodology:

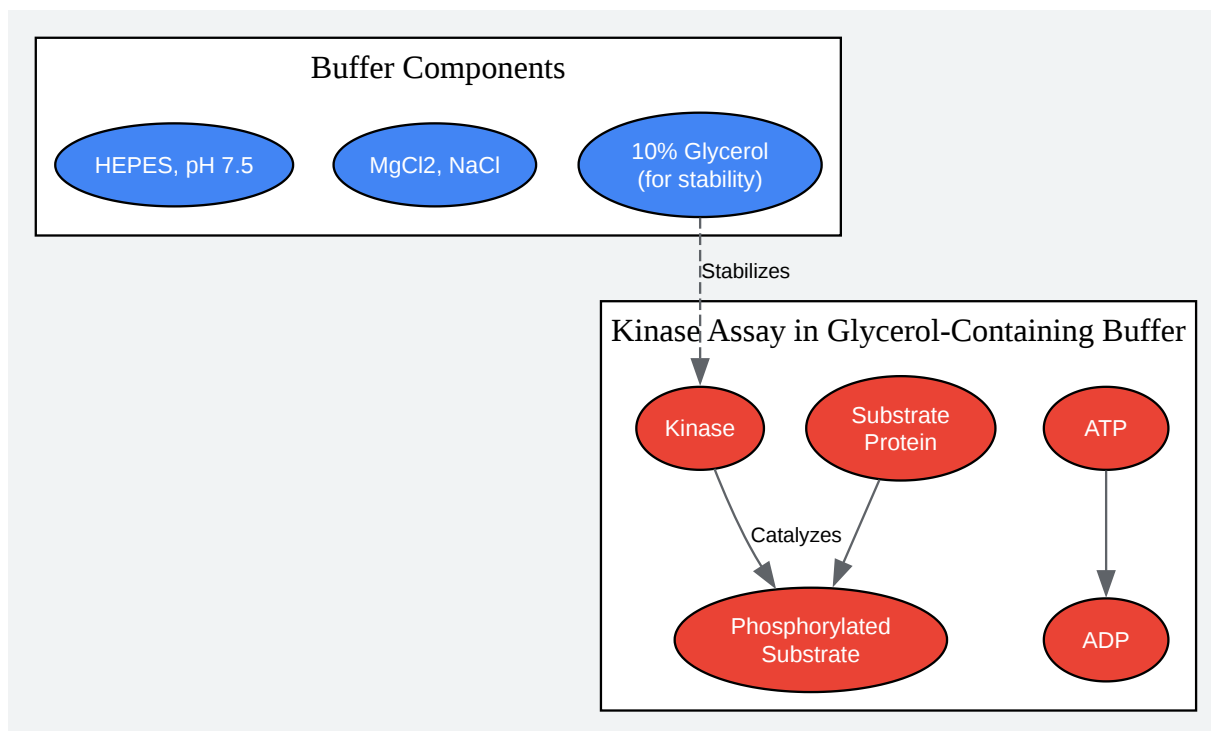
- Cell Preparation:
 - Harvest cells during the logarithmic growth phase.
 - Perform a cell count and determine viability (should be >90%).
 - Centrifuge the cell suspension at a low speed (e.g., 100-200 x g) for 5-10 minutes to pellet the cells.
 - Carefully aspirate the supernatant.
- Preparation of Freezing Medium:

- Prepare a freezing medium consisting of the appropriate cell culture medium, serum (e.g., 10-20% FBS), and a final concentration of 5-10% (v/v) sterile **glycerol**.[\[16\]](#)
- Ensure the freezing medium is chilled to 4°C.
- Resuspension and Aliquoting:
 - Gently resuspend the cell pellet in the cold freezing medium to the desired cell density (e.g., $1-5 \times 10^6$ cells/mL).
 - Aliquot the cell suspension into sterile cryogenic vials.
- Controlled-Rate Freezing:
 - Place the cryogenic vials in a controlled-rate freezing container (e.g., "Mr. Frosty").
 - Place the container in a -80°C freezer overnight. This will achieve a cooling rate of approximately -1°C per minute.[\[17\]](#)
- Long-Term Storage:
 - The following day, transfer the vials from the -80°C freezer to a liquid nitrogen storage tank for long-term preservation.

Mandatory Visualizations







[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. cleaninginstitute.org [cleaninginstitute.org]
- 2. [Frontiers | Molecular Basis of Water Activity in Glycerol–Water Mixtures](http://frontiersin.org) [frontiersin.org]
- 3. [Molecular Basis of Water Activity in Glycerol–Water Mixtures - PMC](http://pmc.ncbi.nlm.nih.gov) [pmc.ncbi.nlm.nih.gov]
- 4. materiel-physique.ens-lyon.fr [materiel-physique.ens-lyon.fr]
- 5. [Glycerol \(data page\) - Wikipedia](https://en.wikipedia.org) [en.wikipedia.org]
- 6. researchgate.net [researchgate.net]

- 7. reddit.com [reddit.com]
- 8. researchgate.net [researchgate.net]
- 9. arabjchem.org [arabjchem.org]
- 10. aqualab.com [aqualab.com]
- 11. How to Measure Water Activity in Foods • Food Safety Institute [foodsafety.institute]
- 12. measurlabs.com [measurlabs.com]
- 13. brookfieldengineering.com [brookfieldengineering.com]
- 14. cellbase.com [cellbase.com]
- 15. creative-bioarray.com [creative-bioarray.com]
- 16. Cryopreservation of Cell Lines [sigmaaldrich.com]
- 17. Cryopreservation of mammalian cells – Caroline Ajo-Franklin Research Group [cafgroup.lbl.gov]
- To cite this document: BenchChem. [The Hygroscopic Nature of Glycerol in Buffers: An In-depth Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b138674#understanding-the-hygroscopic-nature-of-glycerol-in-buffers]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com